

Endogenous Gibberellin A8 in Arabidopsis thaliana: A Technical Guide

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Compound of Interest

Compound Name: Gibberellin A8

Cat. No.: B042625

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This technical guide provides an in-depth overview of the endogenous levels of **Gibberellin A8** (GA8) in the model plant organism, *Arabidopsis thaliana*. Gibberellins are a class of diterpenoid phytohormones that play a crucial role in regulating various aspects of plant growth and development, including seed germination, stem elongation, leaf expansion, and flowering.

Gibberellin A8 is an inactive catabolite of the bioactive GA1, formed through 2 β -hydroxylation, a key step in maintaining gibberellin homeostasis. Understanding the levels and metabolic regulation of GA8 is critical for dissecting the intricate network of gibberellin signaling and its impact on plant physiology.

Quantitative Levels of Endogenous Gibberellin A8

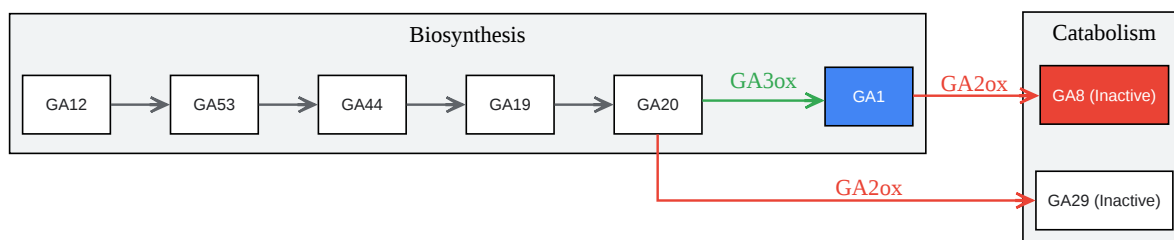
The quantification of endogenous phytohormones is essential for understanding their physiological roles. The following table summarizes the reported levels of **Gibberellin A8** in wild-type *Arabidopsis thaliana* (ecotype Nossen) and a mutant line with altered GA signaling. The data is expressed in nanograms per gram of dry weight.

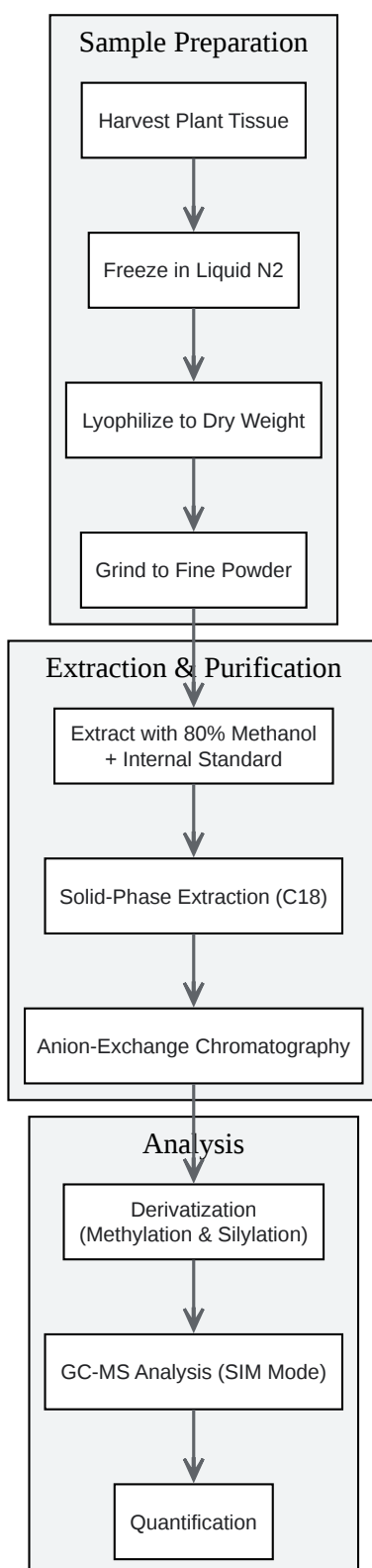
Genotype	Gibberellin A8 (ng/g dry weight)
Wild Type (Nossen)	4.0
rga mutant	3.6

Data sourced from Silverman et al. (1995). The 'rga' mutant has a mutation in a gene that acts as a repressor of GA signaling.

Gibberellin Metabolic Pathway and the Position of GA8

Gibberellin A8 is a product of the early-13-hydroxylation pathway of gibberellin biosynthesis. It is formed from the bioactive GA1 through the action of GA2-oxidase enzymes. This conversion represents a key catabolic step, effectively reducing the pool of active gibberellins and thus modulating GA-dependent growth responses.





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